

molecular pathways magnesium sulfate

pharmacology

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: magnesium sulfate

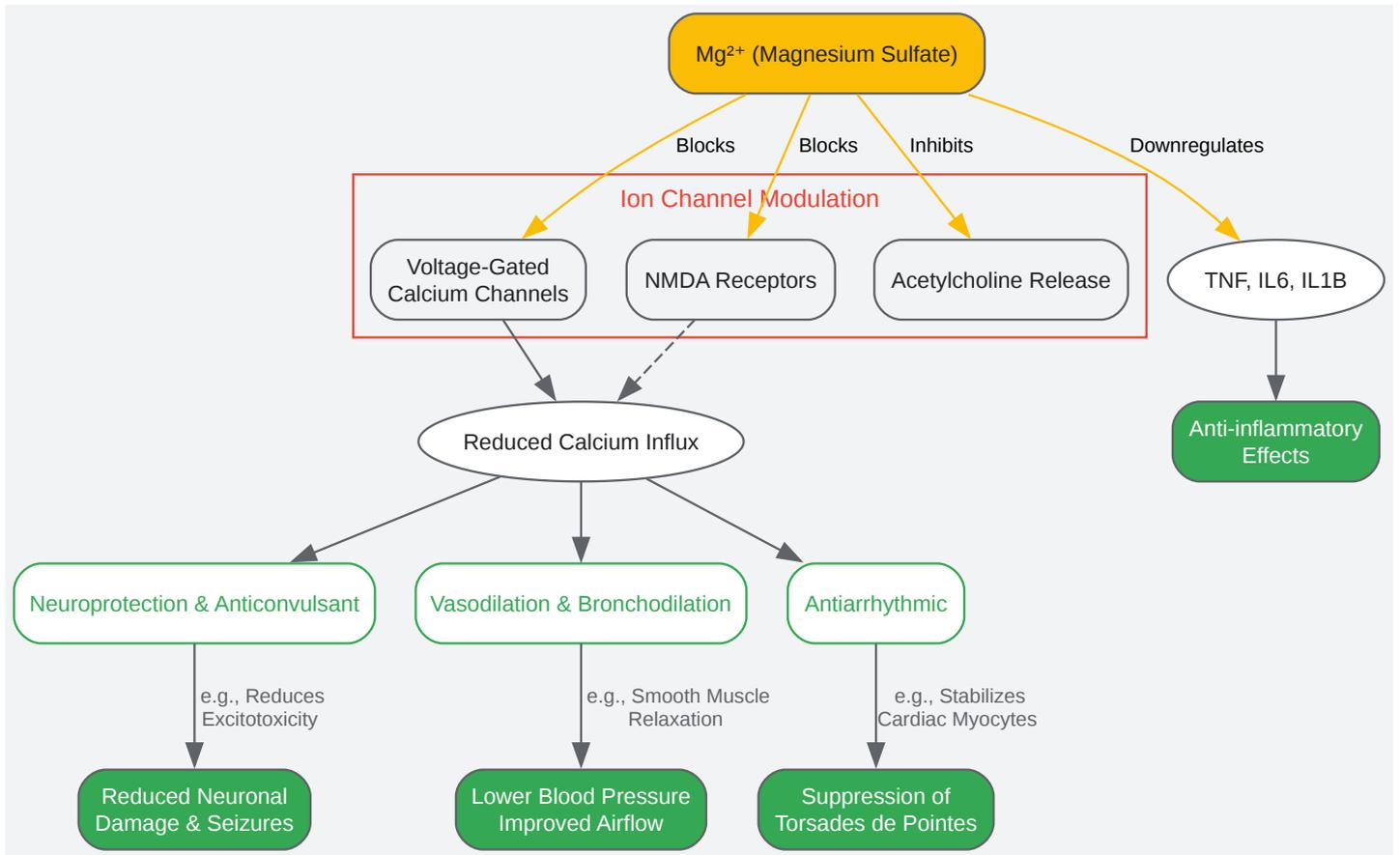
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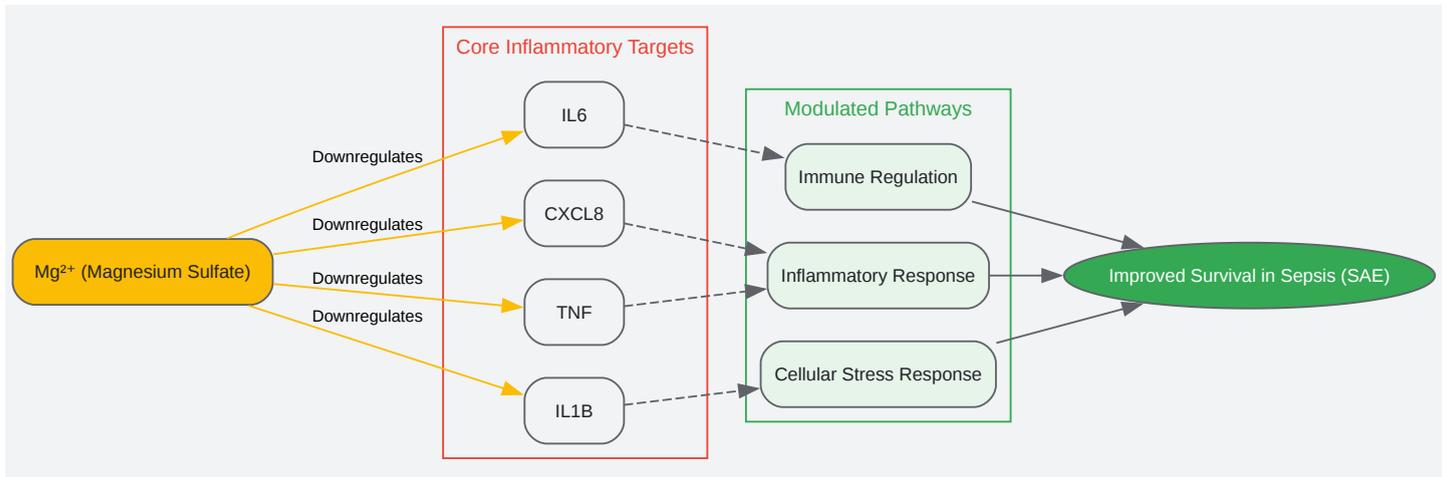
Detailed Molecular Pathways

The following diagram illustrates the key molecular pathways of **magnesium sulfate**, showing how its calcium channel blockade and NMDA receptor inhibition lead to its diverse pharmacological effects.



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Magnesium sulfate also modulates key inflammatory pathways. A multi-omics study using network pharmacology identified specific cytokine targets [1] [2].



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Quantitative Data & Clinical Evidence

Recent large-scale clinical studies provide evidence for the association between **magnesium sulfate** administration and improved patient outcomes.

Study Population	Sample Size (n)	Intervention	Key Quantitative Findings	Proposed Molecular Basis
Sepsis-Associated Encephalopathy (SAE) [1] [2]	4,650	MgSO ₄ during ICU stay	28-day all-cause mortality: 17.29% (MgSO ₄) vs. 30.42% (control), p<0.001 [2].	Multi-target modulation of inflammatory (TNF, IL6) and immune pathways [1].
Critically Ill COPD Patients [3] [4]	3,651	Early MgSO ₄ (within 48h of ICU admission)	Hazard Ratio (HR) for 28-day mortality: 0.76 (95% CI: 0.60–0.95) [3] [4].	Bronchodilation via calcium channel blockade, reduction of systemic inflammation [3].

Experimental Protocol Overview

For researchers aiming to investigate the mechanistic pathways of **magnesium sulfate**, the following summary outlines key methodologies from recent studies.

- **Clinical Data Analysis (Retrospective Cohort Study)**

- **Data Source:** Utilize large, high-quality ICU databases like MIMIC-IV [1] [3].
- **Patient Selection:** Apply strict inclusion/exclusion criteria to isolate the target population (e.g., SAE or COPD patients). Key steps include selecting adult patients, excluding those with short ICU stays or low illness severity, and removing patients with confounding neurological disorders [1] [2].
- **Statistical Adjustment:** Employ **Propensity Score Matching (PSM)** or inverse probability weighting to balance covariates (e.g., age, disease severity scores, comorbidities) between treatment and control groups. Assess the association between MgSO₄ administration and outcomes like 28-day mortality using **Cox proportional hazards models** and **Kaplan-Meier survival analysis** with a log-rank test [1] [3] [2].

- **Network Pharmacology Analysis**

- **Objective:** To identify drug targets and pathways in a systematic network [1] [2].
- **Target Identification:** Use public databases to compile known and predicted protein targets of magnesium.
- **Network Construction:** Integrate targets into disease-specific protein-protein interaction (PPI) networks. Identify hub genes (e.g., TNF, IL6, IL1B) and perform gene ontology (GO) and Kyoto Encyclopedia of Genes and Genomes (KEGG) pathway enrichment analysis to elucidate the biological processes and signaling pathways significantly modulated by **magnesium sulfate** [1] [2].

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2. A multi-omics study of magnesium sulfate to improve ... [pmc.ncbi.nlm.nih.gov]
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To cite this document: Smolecule. [molecular pathways magnesium sulfate pharmacology].

Smolecule, [2026]. [Online PDF]. Available at:

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